

A Comprehensive Technical Guide to the Physicochemical Properties of Zinc Gluconate

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Compound of Interest

Compound Name: ZINC20451377

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Introduction

Zinc gluconate, the zinc salt of gluconic acid, is a widely utilized compound in the pharmaceutical, nutraceutical, and cosmetic industries. Its popularity stems from its excellent bioavailability and favorable safety profile, making it a preferred choice for zinc supplementation and various therapeutic applications.[1][2] This technical guide provides an in-depth overview of the core physicochemical properties of zinc gluconate, supported by experimental methodologies and visual representations of its biological context and analytical workflows.

Physicochemical Properties

Zinc gluconate is an ionic compound composed of a zinc(II) cation and two gluconate anions.[2] It typically presents as a white to off-white crystalline or granular powder.[3][4] The compound is generally odorless with a slightly astringent taste.[4]

Table 1: General Physicochemical Properties of Zinc Gluconate

Property	Value	References
Molecular Formula	C ₁₂ H ₂₂ O ₁₄ Zn	[1]
Molecular Weight	455.68 g/mol (anhydrous)	[1]
	509.73 g/mol (trihydrate)	[3]
Appearance	White to off-white crystalline or granular powder	[3][4]
Odor	Odorless	[4]
Taste	Slightly astringent	[4]
Melting Point	172-175 °C	[2][3]
pKa (Strongest Acidic)	3.39	[5]

Solubility Profile

Zinc gluconate exhibits high solubility in water, a key property contributing to its excellent bioavailability. Its solubility is influenced by temperature and pH. It is practically insoluble in most organic solvents.

Table 2: Solubility of Zinc Gluconate

Solvent	Solubility	Temperature (°C)	References
Water	~19.3 g/100 mL	20	[3]
55-65 g/100 mL	25	[6]	
Ethanol	Insoluble/Practically Insoluble	Ambient	[3]
Methanol	~10-15 g/100 mL	25	[6]
Chloroform	Insoluble	Ambient	[3]
Ether	Insoluble	Ambient	[3]
Acetone	<0.1 g/100 mL	Ambient	[6]
DMF	~3-5 g/100 mL	Ambient	[6]

Stability

The stability of zinc gluconate is a critical factor in its formulation and storage. It is relatively stable under neutral to acidic conditions but exhibits poor stability in alkaline environments.

- **pH Stability:** Zinc gluconate solutions are most stable within a pH range of 4 to 7. In alkaline conditions (pH > 8), the formation of zinc hydroxide precipitate can occur, reducing its effectiveness.[3][6]
- **Thermal Stability:** At room temperature, zinc gluconate demonstrates good thermal stability. However, decomposition may occur at temperatures above 200°C, leading to the loss of crystal water and potential formation of zinc oxide, carbon dioxide, and water.[3]
- **Photostability:** Zinc gluconate has some sensitivity to light and should be stored in dark conditions to prevent photochemical reactions that could alter its structure and properties.[3]
- **Hygroscopicity:** Zinc gluconate is known to be hygroscopic and should be stored in well-closed containers to protect it from atmospheric moisture.[7]

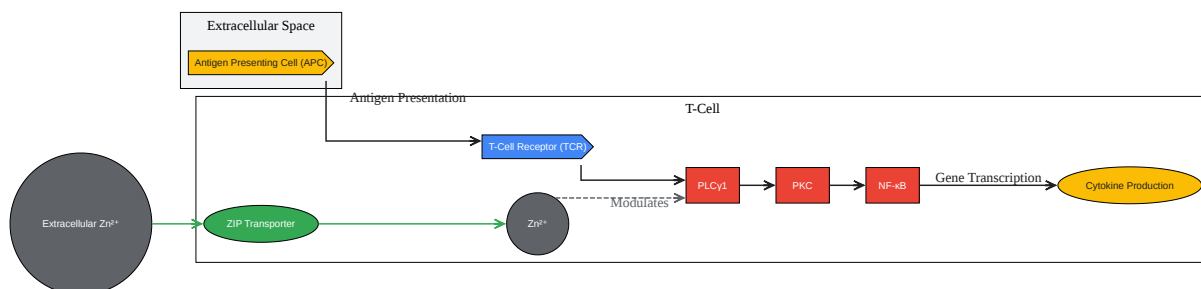
Crystal Structure

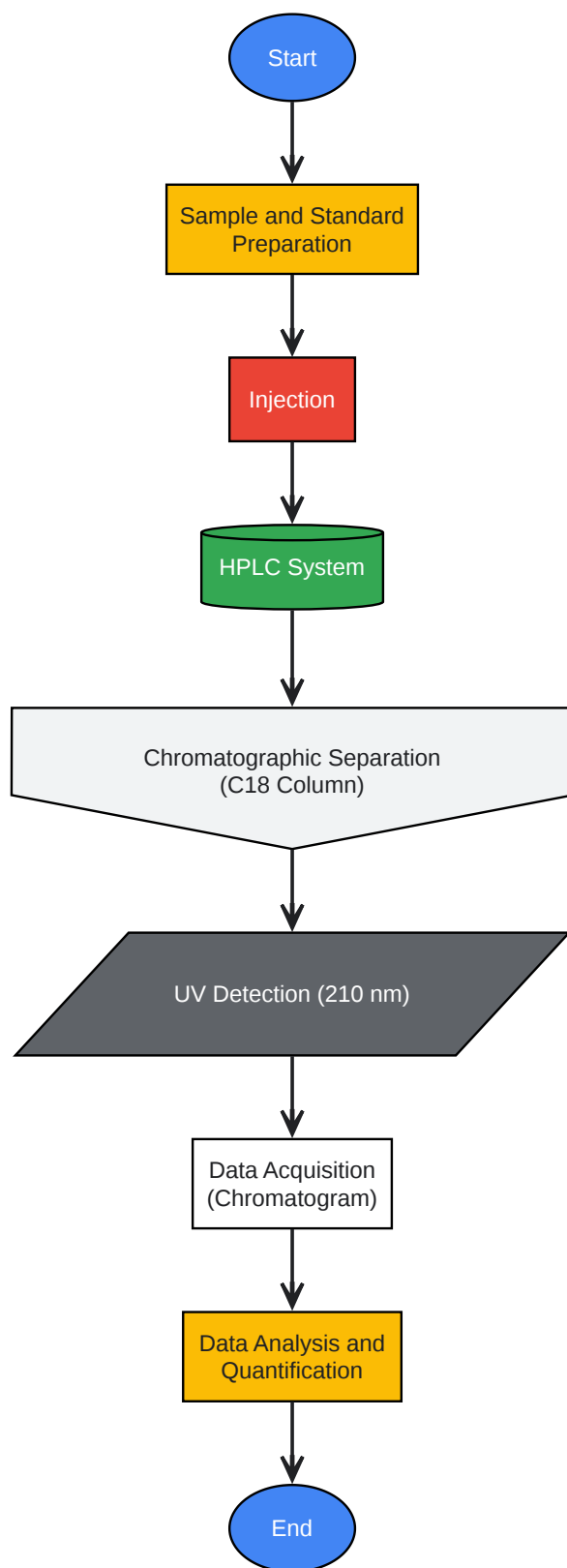
While detailed crystallographic data with unit cell parameters are not readily available in the public domain, X-ray diffraction (XRD) studies have been conducted. These studies confirm the crystalline nature of zinc gluconate hydrate. The precursor in some synthesis methods may be amorphous, but the final product exhibits a crystalline structure.

Biological Context: Zinc Signaling in the Immune System

Zinc gluconate serves as a source of zinc ions (Zn^{2+}), which are crucial for a vast array of biological processes, including immune function. Zinc ions act as signaling molecules, modulating intracellular pathways in both innate and adaptive immune cells.^{[8][9]} The homeostasis of intracellular zinc is tightly regulated by zinc transporters (ZIP and ZnT families) and metallothioneins.^{[8][10]}

A simplified representation of the role of zinc in T-cell receptor (TCR) signaling is depicted below. Upon TCR activation, there is an influx of zinc into the T-cell, which is essential for the proper propagation of the downstream signaling cascade that leads to T-cell activation and cytokine production.^[8]





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